

performance of the PD 134922 assay with new SARS-CoV-2 variants

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Compound of Interest

Compound Name: PD 134922

Cat. No.: B1679097

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Technical Support Center: SARS-CoV-2 Assays

Important Note: Our comprehensive search for a specific assay designated "**PD 134922**" in the context of SARS-CoV-2 did not yield any publicly available information. This designation may be an internal laboratory code, a new or unpublished assay, or a possible typographical error.

Therefore, this technical support center provides information on widely used and validated assays for the detection and characterization of SARS-CoV-2 and its variants. The troubleshooting guides and FAQs provided below are based on common principles applicable to these established methods.

Frequently Asked Questions (FAQs)

Q1: Which assays can be used to detect SARS-CoV-2 and its new variants?

A1: Several types of assays are used for the detection of SARS-CoV-2. The most common are:

- **Reverse Transcription Polymerase Chain Reaction (RT-qPCR):** This is the gold standard for diagnosing active SARS-CoV-2 infections. It detects the viral RNA with high sensitivity and specificity. Assays can be designed to target specific genes, and some can identify patterns of mutations associated with new variants.
- **Antigen Tests:** These rapid tests detect specific viral proteins (antigens) of SARS-CoV-2. They are generally less sensitive than RT-qPCR but provide results quickly and are useful for

screening. The performance of antigen tests can be affected by mutations in the target proteins of new variants.

- **Serological/Antibody Tests:** These tests detect antibodies produced by the body in response to a past SARS-CoV-2 infection or vaccination. They do not diagnose active infections but can indicate previous exposure.
- **Next-Generation Sequencing (NGS):** This is a comprehensive method used for genomic surveillance to identify and characterize new and emerging variants of SARS-CoV-2.

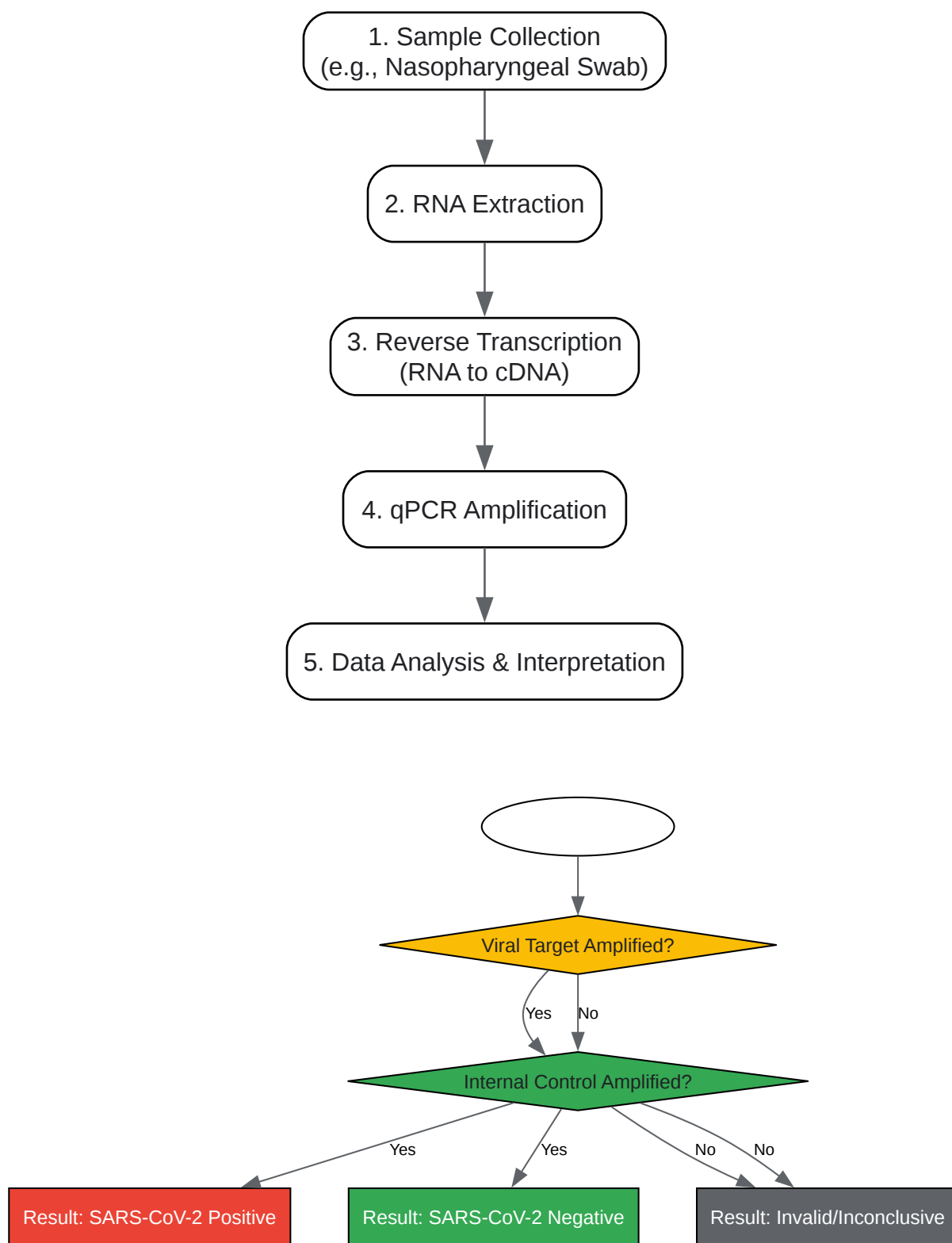
Q2: How do new SARS-CoV-2 variants affect the performance of diagnostic assays?

A2: New variants of SARS-CoV-2 can have mutations in the genomic regions targeted by diagnostic assays.

- **RT-qPCR:** Mutations in the primer or probe binding sites can lead to reduced sensitivity or even false-negative results. Many commercial and laboratory-developed tests are designed to target multiple genes to mitigate the impact of mutations in a single gene.
- **Antigen Tests:** Mutations in the nucleocapsid protein, which is the most common target for antigen tests, can potentially alter the test's performance. Continuous monitoring by manufacturers and regulatory bodies is in place to ensure these tests remain effective.
- **Serological Tests:** Variants with significant changes in the spike protein may affect the ability of some antibody tests to detect antibodies generated in response to previous infection or vaccination with a different variant.

Q3: What is the general workflow for a SARS-CoV-2 RT-qPCR assay?

A3: The general workflow for a SARS-CoV-2 RT-qPCR assay involves several key steps, as illustrated in the diagram below.



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